

1,3-Dibenzoylpropane molecular weight and formula

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Compound of Interest

Compound Name: 1,3-Dibenzoylpropane

Cat. No.: B1583371

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An In-depth Technical Guide on 1,3-Dibenzoylpropane

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical overview of **1,3-Dibenzoylpropane**, focusing on its molecular weight and chemical formula.

Molecular Properties of 1,3-Dibenzoylpropane

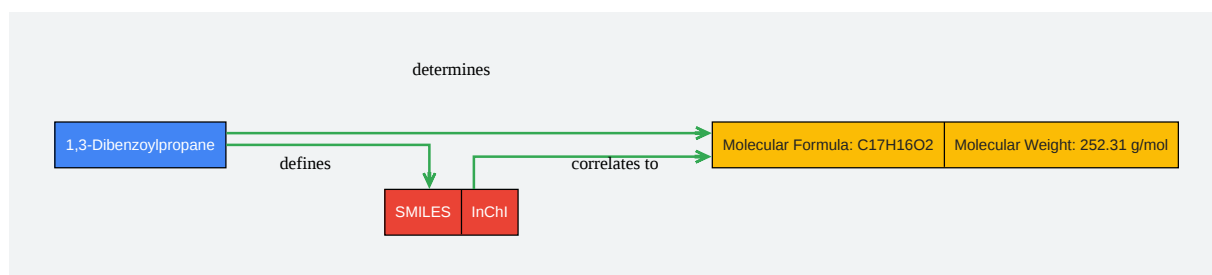
1,3-Dibenzoylpropane, also known by its IUPAC name 1,5-diphenylpentane-1,5-dione, is a chemical compound utilized in various research applications.^{[1][2]} The key molecular identifiers for this compound are summarized in the table below.

Property	Value
Molecular Formula	C17H16O2 ^{[1][2][3]}
Molecular Weight	252.31 g/mol ^{[1][2][3]}
Canonical SMILES	<chem>C1=CC=C(C=C1)C(=O)CCCC(=O)C2=CC=CC=C2</chem> ^[1]
InChI Key	YOLLTWVIOASMFW-UHFFFAOYSA-N ^{[4][5]}
CAS Number	6263-83-8 ^{[1][2][3]}

The molecular formula, C₁₇H₁₆O₂, indicates that each molecule of **1,3-Dibenzoylpropane** is composed of 17 carbon atoms, 16 hydrogen atoms, and 2 oxygen atoms.[1][2][3] The molecular weight is a critical parameter in experimental protocols, particularly for calculating molar concentrations and reaction stoichiometry.[6]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the logical flow from the common name of the compound to its fundamental molecular properties.



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Chemical Identifier Relationships

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